

Application Notes and Protocols for Iron(II) Trifluoromethanesulfonate in Catalysis

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Compound of Interest

Compound Name: Iron(II) Trifluoromethanesulfonate

Cat. No.: B2506139

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This document provides detailed application notes and experimental protocols for the use of **Iron(II) trifluoromethanesulfonate**, also known as iron(II) triflate ($\text{Fe}(\text{OTf})_2$), as a versatile and efficient catalyst in organic synthesis. Due to its strong Lewis acidity and the weakly coordinating nature of the triflate anion, $\text{Fe}(\text{OTf})_2$ has emerged as a powerful tool in a variety of chemical transformations, including C-H amination and the imination of sulfoxides.^[1] Its affordability and lower toxicity compared to some precious metal catalysts make it an attractive option for sustainable chemical synthesis.^{[2][3]}

Physicochemical Properties

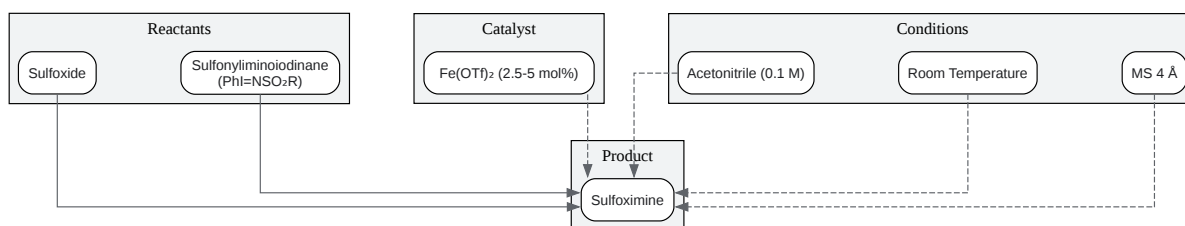
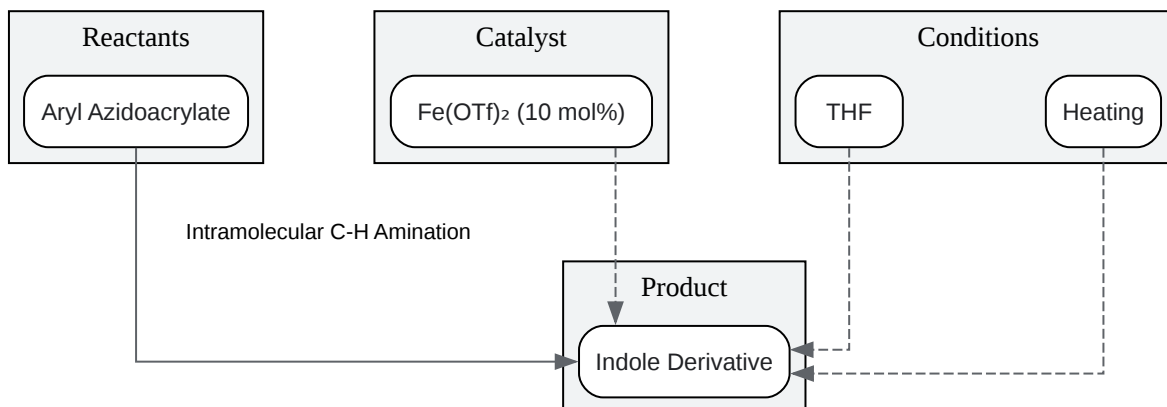
Property	Value	Reference
Chemical Formula	$\text{C}_2\text{F}_6\text{FeO}_6\text{S}_2$	[4]
Molecular Weight	353.99 g/mol	[4][5]
Appearance	Off-white to brown powder	[4]
CAS Number	59163-91-6	[4][5]
Melting Point	>300 °C	[6]
Storage	Store at 10°C - 25°C, keep dry, under inert gas (e.g., Nitrogen)	[5]

Application 1: Synthesis of Indoles via Intramolecular C-H Amination

Iron(II) triflate serves as an effective catalyst for the intramolecular C-H amination of aryl azidoacrylates to synthesize a variety of indole derivatives.^{[7][8][9]} This method offers a practical and robust alternative to traditional indole syntheses, which can suffer from low yields and the formation of side products.^[8]

General Reaction Scheme

Aryl azidoacrylates can be converted to the corresponding indoles in the presence of a catalytic amount of $\text{Fe}(\text{OTf})_2$. The reaction proceeds efficiently with various substituents on the aryl ring.^[8]



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